

# Application Notes and Protocols: Lanthanum-138 as a Tracer in Geochemical Processes

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## Compound of Interest

Compound Name: Lanthanum-138

Cat. No.: B101452

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## Introduction to Lanthanum-138 Geochemical Tracing

**Lanthanum-138** ( $^{138}\text{La}$ ) is a rare, naturally occurring radioactive isotope of lanthanum with a very long half-life of approximately 106 billion years. It undergoes a branched decay, decaying via  $\beta^-$  emission to Cerium-138 ( $^{138}\text{Ce}$ ) and by electron capture to Barium-138 ( $^{138}\text{Ba}$ ). This dual decay scheme, coupled with the distinct geochemical behaviors of Lanthanum, Cerium, and Barium, makes  $^{138}\text{La}$  a valuable tracer for a range of geochemical processes, particularly in the study of geological timescales and the evolution of the Earth's crust and mantle.

The primary application of  $^{138}\text{La}$  in geochemistry is the Lanthanum-Cerium (La-Ce) geochronometer, which is especially useful for dating ancient rocks and minerals. Beyond geochronology, the isotopic systematics of the La-Ce pair, along with elemental ratios involving lanthanum, provide insights into processes such as magmatic differentiation, sediment provenance, and paleoredox conditions.

## Key Applications of Lanthanum-138 in Geochemistry

### La-Ce Geochronology

The decay of  $^{138}\text{La}$  to  $^{138}\text{Ce}$  forms the basis of the La-Ce dating method. By measuring the isotopic ratios of  $^{138}\text{Ce}$  to other stable cerium isotopes (e.g.,  $^{142}\text{Ce}$ ) and the parent-to-daughter element ratio (La/Ce), the age of a rock or mineral can be calculated. This method is particularly suited for ancient materials due to the long half-life of  $^{138}\text{La}$ .

## Magmatic Differentiation Tracer

During the cooling and crystallization of magma, elements are partitioned between the solid (mineral) and liquid (melt) phases. Lanthanum, as an incompatible element, tends to be concentrated in the residual melt during fractional crystallization. By analyzing the concentration of lanthanum and the isotopic composition of cerium in different minerals and rock types within an igneous intrusion, geochemists can trace the evolution of the magma and model the differentiation processes.

## Sediment Provenance Tracer

The elemental ratios of lanthanum to other trace elements, such as Scandium (Sc), Thorium (Th), and Cobalt (Co), are effective tools for determining the source area (provenance) of clastic sediments. Ratios like La/Sc and Th/Co in sedimentary rocks can be compared to those of potential source rocks to reconstruct ancient sediment transport pathways and tectonic settings.

## Data Presentation

The following tables summarize quantitative data relevant to the application of **Lanthanum-138** as a geochemical tracer.

Table 1: Nuclear Properties of **Lanthanum-138**

Property	Value
Half-life ( $t_{1/2}$ )	$1.06 \times 10^{11}$ years
Decay Mode	$\beta^-$ decay and Electron Capture (EC)
$\beta^-$ Decay Product	$^{138}\text{Ce}$
EC Decay Product	$^{138}\text{Ba}$
Branching Ratio ( $\beta^-$ )	~34.9%
Branching Ratio (EC)	~65.1%
Natural Abundance of $^{138}\text{La}$	~0.09%

Table 2: Typical La/Ce Ratios in Various Geological Materials

Rock/Mineral Type	Typical La/Ce Ratio (weight/weight)
Chondritic Meteorites	~0.4
Upper Continental Crust	~0.5
Basalt	0.3 - 0.6
Granite	0.4 - 0.8
Monazite	0.3 - 0.7
Allanite	0.2 - 0.5

Table 3: Elemental Ratios Used in Sediment Provenance Studies

Ratio	Felsic Source Rocks	Mafic Source Rocks
La/Sc	> 2.0	< 1.5
Th/Sc	> 1.0	< 0.5
Cr/Th	< 15	> 20
Th/Co	> 0.5	< 0.2

## Experimental Protocols

### Protocol 1: La-Ce Geochronology of Rocks and Minerals

This protocol outlines the major steps for dating geological samples using the La-Ce method, focusing on the chemical separation and mass spectrometric analysis.

#### 1. Sample Preparation:

- Crush and pulverize the rock sample to a fine powder (< 200 mesh).
- Accurately weigh a portion of the powdered sample.
- For mineral dating, separate the target mineral (e.g., monazite, allanite) using standard mineral separation techniques (magnetic separation, heavy liquids).

#### 2. Sample Digestion:

- Transfer the weighed sample powder or mineral separate into a clean Teflon beaker.
- Add a mixture of concentrated hydrofluoric (HF) and nitric (HNO<sub>3</sub>) acids.
- Heat the sample on a hotplate at a controlled temperature until complete dissolution is achieved.
- Evaporate the acid mixture to dryness.
- Redissolve the residue in a known concentration of hydrochloric acid (HCl).

3. Chemical Separation of La and Ce: This is a critical step to isolate La and Ce from other elements that could interfere with the isotopic analysis. A three-step ion-exchange chromatography procedure is commonly employed.

- Step 1: Group Separation of Rare Earth Elements (REEs):
  - Load the dissolved sample onto a cation exchange resin column (e.g., AG50W-X8).
  - Elute the major matrix elements with a dilute acid (e.g., 2.5 M HCl).

- Elute the REE fraction with a stronger acid (e.g., 6 M HCl).
- Step 2: Separation of Cerium:
  - Evaporate the collected REE fraction and redissolve in a specific acid molarity suitable for the next column.
  - Load the solution onto a column packed with a resin that has a high affinity for Ce (e.g., Eichrom LN-Spec resin).
  - Selectively elute other REEs, leaving Ce retained on the column.
  - Elute the purified Ce fraction.
- Step 3: Purification of Lanthanum:
  - The effluent from the Ce separation column, containing La and other REEs, is collected.
  - Further chromatographic steps using different resins and eluents are performed to isolate La from the remaining REEs.

#### 4. Isotopic Analysis by Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS):

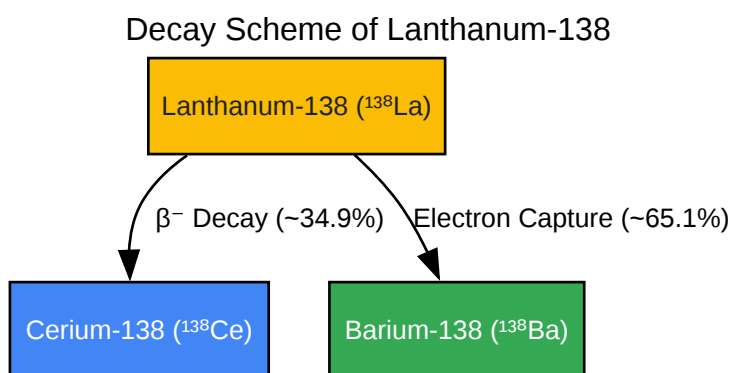
- Prepare the purified La and Ce fractions in a dilute nitric acid solution.
- Introduce the solutions into the MC-ICP-MS.
- Measure the isotopic ratios of  $^{138}\text{Ce}/^{142}\text{Ce}$  and the concentration of La and Ce.
- Correct for instrumental mass fractionation using appropriate standards.

#### 5. Age Calculation:

- The age (t) is calculated using the isochron equation:  $(^{138}\text{Ce}/^{142}\text{Ce})_{\text{sample}} = (^{138}\text{Ce}/^{142}\text{Ce})_{\text{initial}}$ 
  - $(^{138}\text{La}/^{142}\text{Ce})_{\text{sample}} = \lambda t$

- 1) where  $\lambda$  is the decay constant of  $^{138}\text{La}$ . An isochron is constructed by plotting ( $^{138}\text{Ce}/^{142}\text{Ce}$ ) against ( $^{138}\text{La}/^{142}\text{Ce}$ ) for multiple minerals or whole-rock samples from the same geological unit. The slope of the isochron yields the age.

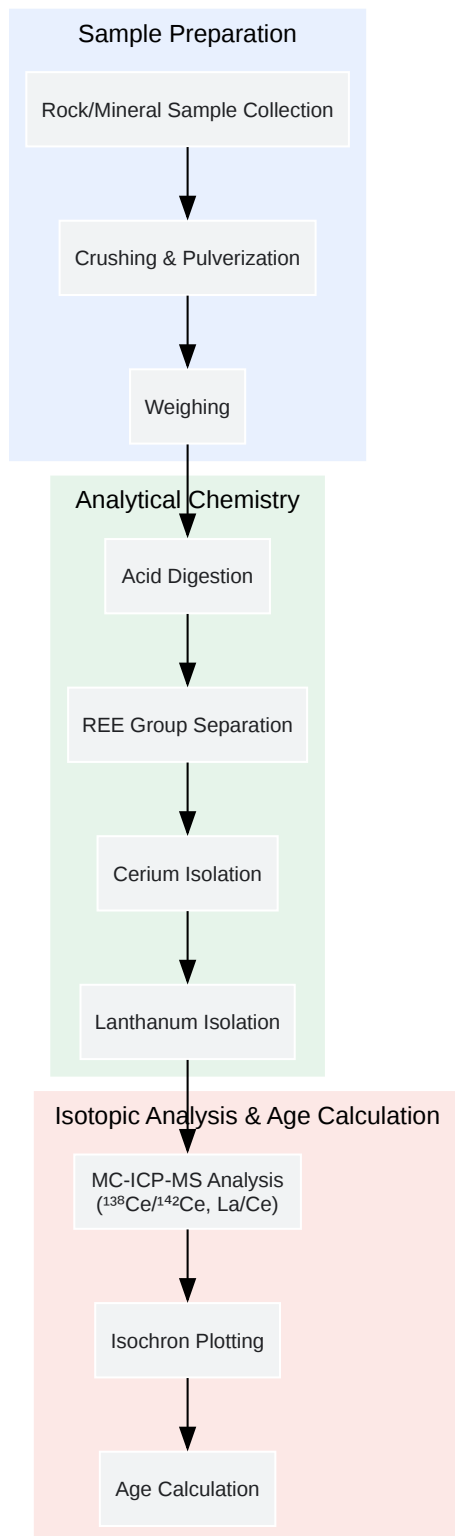
## Visualizations



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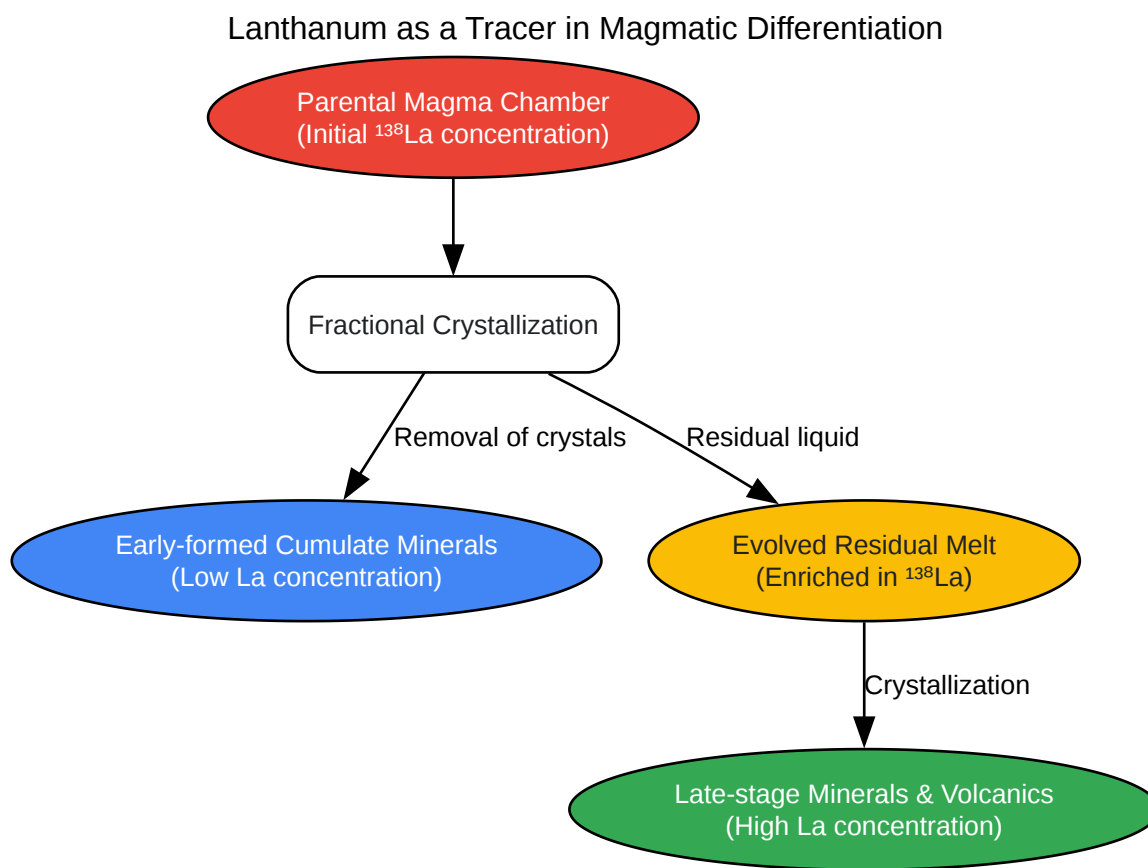
Caption: Branched decay scheme of **Lanthanum-138**.

## Workflow for La-Ce Geochronology



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Caption: Step-by-step workflow for La-Ce dating.



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Caption: Logical relationship of La tracing magmatic processes.

- To cite this document: BenchChem. [Application Notes and Protocols: Lanthanum-138 as a Tracer in Geochemical Processes]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b101452#lanthanum-138-as-a-tracer-in-geochemical-processes\]](https://www.benchchem.com/product/b101452#lanthanum-138-as-a-tracer-in-geochemical-processes)

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